

Physical and chemical properties of 6,10,14-trimethyl-2-pentadecanone.

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Compound of Interest

Compound Name: Hexahydrofarnesyl acetone

Cat. No.: B131137

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A Comprehensive Technical Guide to 6,10,14-Trimethyl-2-pentadecanone

For Researchers, Scientists, and Drug Development Professionals

Introduction

6,10,14-trimethyl-2-pentadecanone, also known by synonyms such as hexahydrofarnesylacetone and phytone, is a naturally occurring sesquiterpenoid ketone.^[1] It is found in various plants, including sweet basil, common oregano, and wild celery, and contributes to their characteristic aromas.^[1] This compound and its corresponding alcohol serve as pheromones in several insect species, including the rice moth and certain butterfly species.^{[2][3]} Beyond its role in nature, 6,10,14-trimethyl-2-pentadecanone is a significant intermediate in the industrial synthesis of Vitamin E (α -tocopherol).^{[4][5]} Recent studies have also highlighted its potential bioactive properties, including antibacterial, anti-inflammatory, and analgesic activities, making it a compound of interest for further research and drug development.^{[4][6][7]}

This technical guide provides a detailed overview of the physical and chemical properties of 6,10,14-trimethyl-2-pentadecanone, outlines key experimental protocols for its analysis, and illustrates its synthetic relationships.

Physical and Chemical Properties

The physical and chemical characteristics of 6,10,14-trimethyl-2-pentadecanone are summarized below. These properties are crucial for its handling, characterization, and application in various experimental settings.

General and Computational Properties

Property	Value	Source
IUPAC Name	6,10,14-trimethylpentadecan-2-one	[8]
Synonyms	Hexahydrofarnesylacetone, Phytone, Perhydrofarnesyl acetone	[1][4][8]
CAS Number	502-69-2	[1][8]
Molecular Formula	C ₁₈ H ₃₆ O	[8][9]
Molecular Weight	268.48 g/mol (or 268.5 g/mol)	[8][10]
Appearance	Colorless to light yellow oil	[11]
Odor	Oily, herbal, jasmine, celery, woody	[11]
logP (Octanol/Water)	6.56 - 7.48	[1]
pKa (Strongest Acidic)	19.64	[1]
Polar Surface Area	17.07 Å ²	[1]
Rotatable Bond Count	12	[1]
Refractivity	85.08 m ³ ·mol ⁻¹	[1]
Polarizability	36.16 Å ³	[1]

Experimental Physical Properties

Property	Value	Conditions	Source
Melting Point	129-136 °C	[4][11]	
Boiling Point	142-143 °C	at 3 Torr	[4][11]
316-317 °C	at 760 mm Hg	[12]	
Density	0.8403 g/cm ³	at 19 °C	[4][11]
Flash Point	140.56 °C	TCC	[12]
Vapor Pressure	0.000034 mmHg	at 25.00 °C (est.)	[12]
Water Solubility	4.0e-05 g/L (practically insoluble)	[1]	
Other Solubilities	Soluble in alcohol, DMSO (100 mg/mL)	[11][12]	

Thermochemical Properties

Property	Value	Units	Source
Standard Liquid Enthalpy of Combustion ($\Delta_c H^\circ_{\text{liquid}}$)	-11602.0 $\pm$ 5.2	kJ/mol	[13]
Liquid Phase Enthalpy of Formation ($\Delta_f H^\circ_{\text{liquid}}$)	-626.1 $\pm$ 2.3	kJ/mol	[13]

Experimental Protocols

Accurate characterization of 6,10,14-trimethyl-2-pentadecanone relies on standardized analytical techniques. Below are detailed methodologies for key experiments.

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

GC-MS is the conventional method for the identification, quantification, and stereoisomeric analysis of 6,10,14-trimethyl-2-pentadecanone, particularly from complex matrices like natural extracts.[3]

Objective: To separate and identify 6,10,14-trimethyl-2-pentadecanone in a sample.

Methodology:

- Sample Preparation:
 - For natural products (e.g., leaves, essential oils), perform hydrodistillation or solvent extraction (e.g., with methanol or hexane).[14][15]
 - If necessary, use Solid Phase Extraction (SPE) for sample cleanup and purification.[3]
 - Dissolve the final extract in a suitable volatile solvent (e.g., hexane, dichloromethane) to an appropriate concentration (e.g., 1 mg/mL).
- GC System & Conditions:
 - Injector: Split/splitless injector, typically operated at 250 °C.
 - Column: A non-polar capillary column (e.g., DB-5ms, HP-5ms) or a polar column (e.g., DB-WAX, HP-INNOWax) is used depending on the analytical need.[16] A common choice is a 30 m x 0.25 mm ID x 0.25 µm film thickness column.
 - Carrier Gas: Helium at a constant flow rate (e.g., 1.0 mL/min).
 - Oven Temperature Program:
 - Initial temperature: 60 °C, hold for 2 minutes.
 - Ramp: Increase at 5 °C/min to 280 °C.
 - Final hold: Hold at 280 °C for 10 minutes. (Note: This program is a representative example and should be optimized for specific instruments and sample matrices.)
- Mass Spectrometer & Conditions:

- Ionization Mode: Electron Ionization (EI) at 70 eV.[9]
- Mass Range: Scan from m/z 40 to 550.
- Ion Source Temperature: 230 °C.
- Quadrupole Temperature: 150 °C.
- Data Analysis:
 - Identify the peak corresponding to 6,10,14-trimethyl-2-pentadecanone by comparing its retention time and mass spectrum with a known standard or a reference library (e.g., NIST, Wiley).[9][15]
 - Quantification can be performed using an internal or external standard method.

Synthesis of Isophytol (Vitamin E Precursor)

6,10,14-trimethyl-2-pentadecanone is a key starting material for isophytol, which is then used to produce α -tocopherol (Vitamin E).[5] The process involves extending the carbon chain.

Objective: To convert 6,10,14-trimethyl-2-pentadecanone into isophytol.

Methodology:

- Step 1: Ethynylation:
 - React 6,10,14-trimethyl-2-pentadecanone with acetylene in the presence of a strong base (e.g., potassium hydroxide in ammonia) or with an ethynyl Grignard reagent.[5]
 - This reaction adds an ethynyl group to the carbonyl carbon, forming the intermediate 3,7,11,15-tetramethylhexadec-1-yn-3-ol.[5]
- Step 2: Partial Hydrogenation:
 - The resulting alkynol is then partially hydrogenated to form an alkene.
 - This is achieved using a Lindlar catalyst (palladium on calcium carbonate, poisoned with lead acetate and quinoline).[5] This specialized catalyst selectively reduces the triple bond

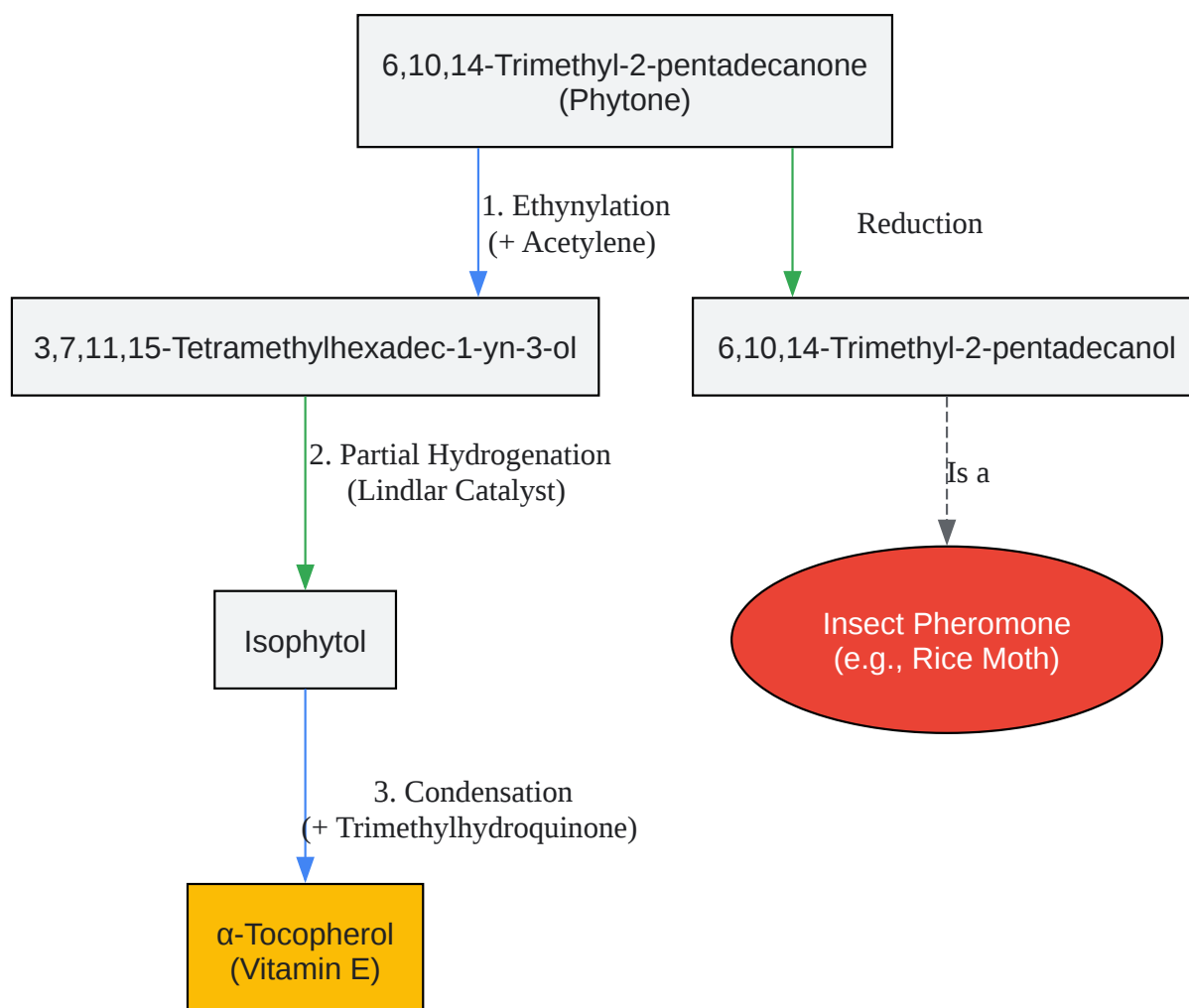
to a double bond without reducing the newly formed double bond or other functional groups.

- The product of this step is isophytol (3,7,11,15-tetramethyl-1-hexadecen-3-ol).

Mandatory Visualizations

Chemical Synthesis and Relationships

The following diagram illustrates the central role of 6,10,14-trimethyl-2-pentadecanone as a synthetic intermediate and its relationship to its corresponding alcohol, a known insect pheromone.

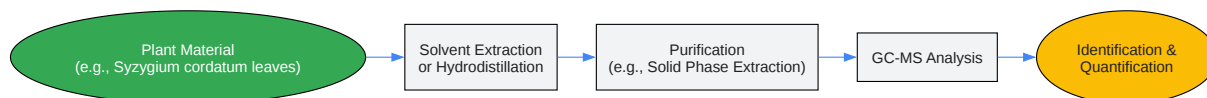


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Caption: Synthetic pathway from 6,10,14-trimethyl-2-pentadecanone to Vitamin E and its reduction.

Experimental Workflow for Natural Product Analysis

This diagram outlines a typical workflow for the extraction and analysis of 6,10,14-trimethyl-2-pentadecanone from a plant source.



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Caption: Workflow for the analysis of 6,10,14-trimethyl-2-pentadecanone from natural sources.

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